

8-Chloro-ATP Induced Apoptosis in Cancer Cell Lines: A Technical Guide

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Compound of Interest

Compound Name: 8-Chloro-ATP

CAS No.: 185341-71-3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mechanisms, quantitative effects, and experimental protocols related to 8-Chloro-adenosine (8-Cl-Ado) and its active metabolite, 8-Chloro-adenosine triphosphate (8-Cl-ATP), in inducing apoptosis in various cancer cell lines. This document is intended to serve as a resource for researchers and professionals in the field of oncology and drug development.

Core Mechanism of Action

8-Chloro-adenosine, a ribonucleoside analog, exerts its cytotoxic effects on cancer cells primarily through its intracellular conversion to **8-Chloro-ATP**.^[1] This active metabolite disrupts cellular homeostasis through several key mechanisms:

- **ATP Depletion:** 8-Cl-Ado is phosphorylated to 8-Cl-ATP, a process that consumes and depletes the intracellular pool of ATP.^{[2][3][4]} This energy starvation is a critical initiating event in the subsequent cytotoxic cascade. In mantle cell lymphoma cell lines, intracellular ATP concentrations were reduced by 40% to 60%.^[3]

- **Inhibition of RNA Synthesis:** 8-Cl-ATP acts as an ATP analog and gets incorporated into mRNA, leading to the inhibition of transcription.^{[2][5]} This disruption of RNA synthesis is a key contributor to its anti-proliferative and apoptotic effects.^[5]
- **Activation of AMPK Pathway:** The depletion of ATP and the resulting increase in the AMP:ATP ratio leads to the robust activation of AMP-activated protein kinase (AMPK), a master regulator of cellular energy homeostasis.^{[2][6]} Activated AMPK, in turn, inhibits the mammalian target of rapamycin (mTOR) signaling pathway, a key promoter of cell growth and proliferation.^{[2][6]}
- **Induction of Apoptosis and Autophagy:** The culmination of these events is the induction of programmed cell death. While this guide focuses on apoptosis, it is noteworthy that 8-Cl-Ado can also induce autophagy, another form of programmed cell death, in certain cancer cell types like breast cancer.^{[2][7]} The apoptotic response is often characterized by the activation of caspases and cleavage of poly(ADP-ribose) polymerase (PARP).^[8]

Quantitative Data: Efficacy Across Cancer Cell Lines

The cytotoxic efficacy of 8-Cl-Ado, quantified by the half-maximal inhibitory concentration (IC₅₀), varies across different cancer cell lines. This variability is likely due to differences in cellular metabolism, expression of anabolic enzymes, and the status of signaling pathways such as PI3K/AKT.^[6]

Cancer Type	Cell Line	IC50 (μM)	Citation
Renal Cell Carcinoma	CAKI-1	2	[6]
ACHN	~5	[6]	
RCC4	>30	[6]	
RXF-393	36	[6]	
Mantle Cell Lymphoma	JeKo	Not specified, but significant growth inhibition at 10 μM	[3]
Mino	Not specified, but significant growth inhibition at 10 μM	[3]	
SP-53	Not specified, but significant growth inhibition at 10 μM	[3]	
Granta 519	Not specified, but significant growth inhibition at 10 μM	[3]	
Lung Cancer	A549	Growth inhibition observed at ≥2 μM	[9]
H1299	Growth inhibition observed at ≥2 μM	[9]	

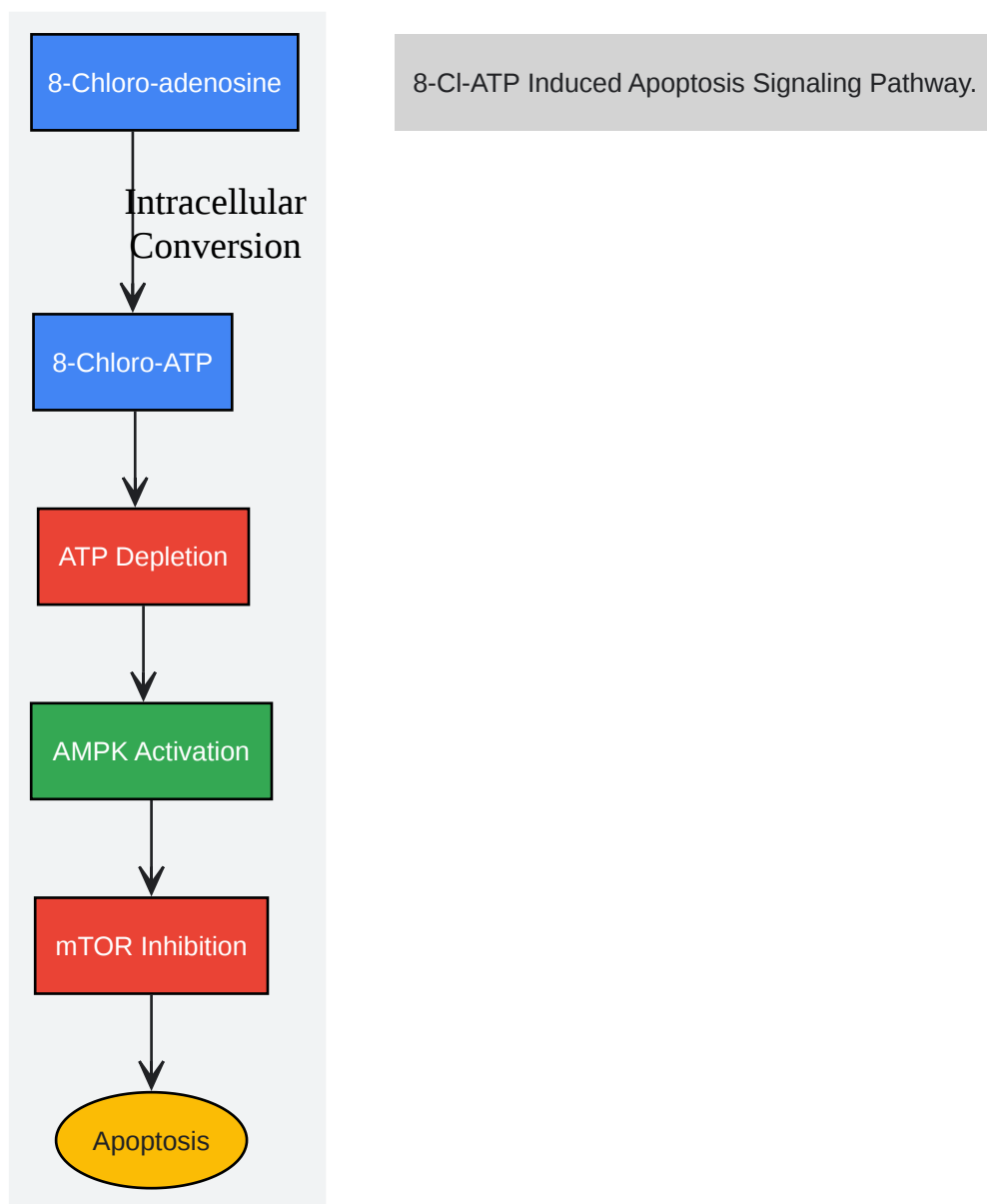
Table 1: IC50 Values of 8-Chloro-adenosine in Various Cancer Cell Lines.

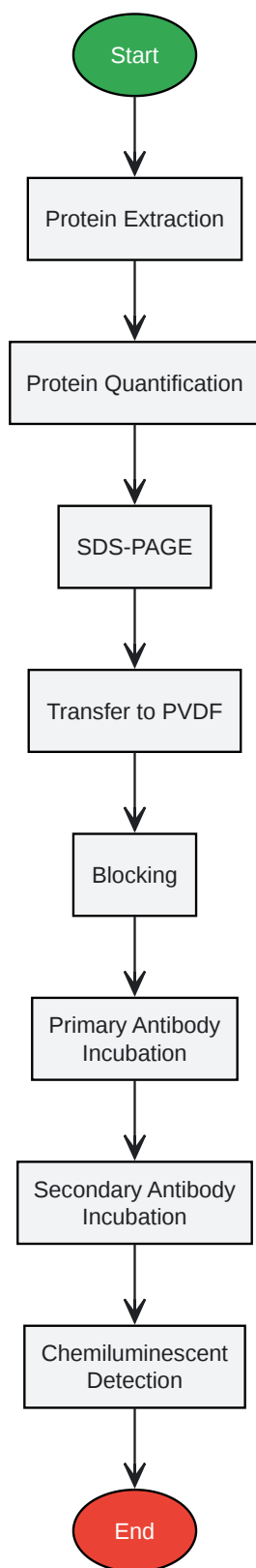
Cancer Type	Cell Line	Treatment	Effect	Citation
Breast Cancer	MCF-7	10 μ M 8-Cl-Ado (3 days)	90% loss of clonogenic survival	[7]
BT-474	10 μ M 8-Cl-Ado	Time-dependent phosphorylation of AMPK	[2]	
Mantle Cell Lymphoma	JeKo, Mino, SP- 53	10 μ M 8-Cl-Ado (24h)	>20% loss of mitochondrial potential and PARP cleavage	[3]
Multiple Myeloma	MM.1S	10 μ M 8-Cl-Ado (12h)	>400 μ M accumulation of 8-Cl-ATP	[5]

Table 2: Quantitative Effects of 8-Chloro-adenosine on Cancer Cell Lines.

Signaling Pathways

The induction of apoptosis by 8-Cl-ATP is a multi-faceted process involving the modulation of key signaling pathways. The central pathway initiated by ATP depletion is the activation of AMPK and subsequent inhibition of mTOR.





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